

Hexatriacontane (n-C36): A Key Biomarker in Petroleum Exploration

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Compound of Interest

Compound Name: Hexatriacontane

Cat. No.: B166362

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Application Note AP-011

Introduction

Hexatriacontane (n-C36) is a long-chain n-alkane that serves as a significant biomarker in the field of petroleum geochemistry. Its presence, abundance, and distribution within crude oils and source rocks provide valuable insights into the origin of the organic matter, the depositional environment of the source rock, and the thermal maturity of the petroleum system. This application note details the role of **hexatriacontane** in petroleum exploration and provides protocols for its analysis.

Biomarkers, or "molecular fossils," are organic compounds in the geosphere that can be unambiguously linked to specific biological precursors. Long-chain n-alkanes, such as **hexatriacontane**, are primarily derived from the epicuticular waxes of terrestrial higher plants. [1] Consequently, their detection in petroleum samples is a strong indicator of a contribution from land-plant-derived organic matter to the source rock that generated the oil.

The utility of **hexatriacontane** as a biomarker stems from its relative resistance to biodegradation and its predictable thermal degradation pathways. This allows geochemists to trace the origins of petroleum and assess the thermal history of a basin, critical components in evaluating exploration prospects.

Data Presentation: Hexatriacontane Concentrations

The concentration of **hexatriacontane** and other long-chain n-alkanes can vary significantly depending on the type of source rock, the depositional environment, and the thermal maturity of the petroleum. The following tables summarize typical concentration ranges observed in various geological materials.

Sample Type	Concentration of Long-Chain n-Alkanes (>C22)	Hexatriacontane (n-C36) Specific Data	Source Depositional Environment
Crude Oil (Waxy)	22.8 to 38.0 mg/g oil	Often a significant component of the >C22 fraction	Terrestrial / Deltaic
Crude Oil (Non-waxy)	Lower abundance of >C22 n-alkanes	Generally low to non-detectable	Marine / Lacustrine
Source Rock (Terrestrial)	High abundance, can be twice the concentration found in associated crude oil	Prominent peak in the n-alkane distribution	Terrestrial / Fluvio-deltaic
Source Rock (Marine)	Low abundance of long-chain n-alkanes	Typically very low to absent	Marine Carbonate / Shale
Coastal Sediments	405 to 220,626 µg/g dry weight (total n-alkanes)	Variable, depending on terrestrial input	Mixed Marine and Terrestrial
Tar Balls	664 to 145,285 µg/g dry weight (total n-alkanes)	Variable, reflects the source oil	N/A

Geochemical Interpretation of Hexatriacontane

The presence and relative abundance of **hexatriacontane** and other long-chain n-alkanes are used to infer several key characteristics of a petroleum system.

1. Organic Matter Source Input:

- High Abundance of n-C25 to n-C36: Indicates a significant contribution from terrestrial higher plants to the source rock kerogen. This is because the epicuticular waxes of these plants are rich in long-chain n-alkanes.
- Low Abundance or Absence: Suggests a predominantly marine (e.g., algal or bacterial) or lacustrine organic matter source, as these organisms typically produce shorter-chain n-alkanes.

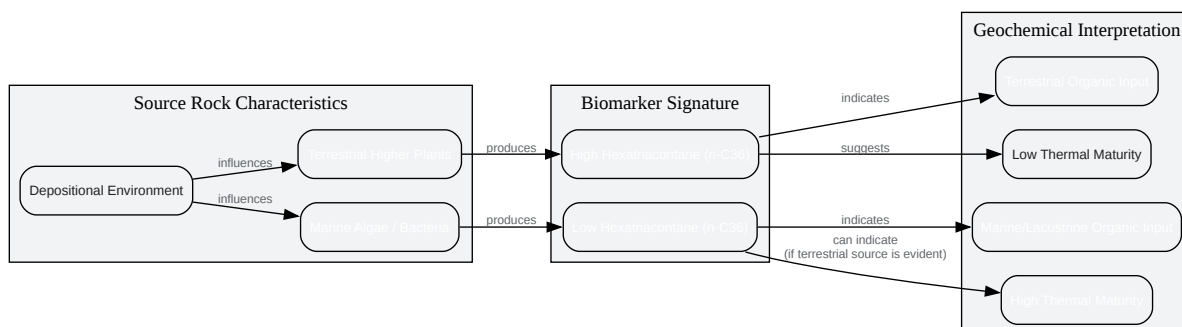
2. Depositional Environment:

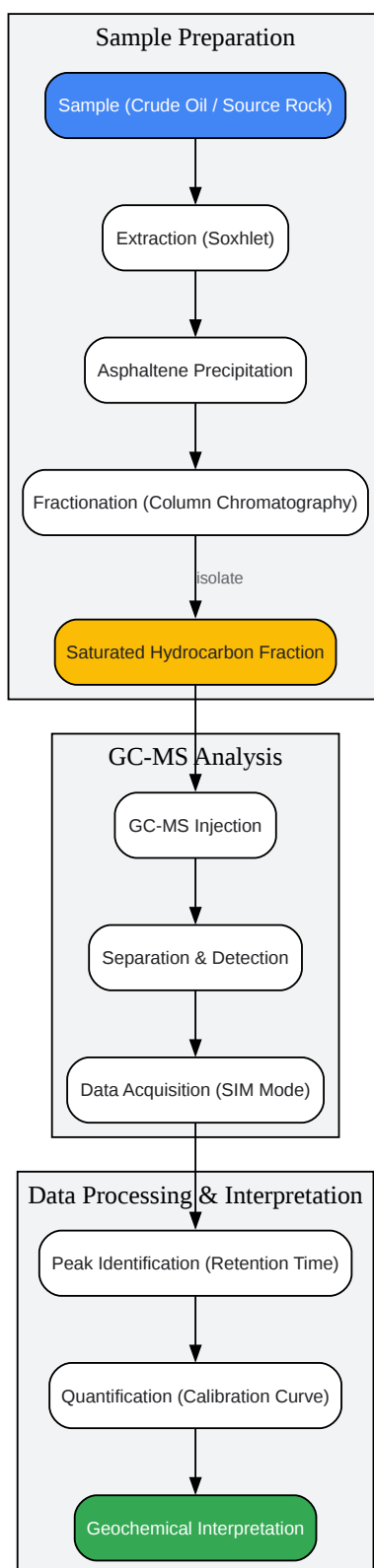
- Terrestrial and Deltaic Environments: Source rocks deposited in these settings, such as coal swamps and deltas, are more likely to receive substantial input from land plants and thus be rich in **hexatriacontane** and its homologs.
- Marine Environments: Source rocks from open marine environments generally have low concentrations of long-chain n-alkanes.

3. Thermal Maturity:

- Immature to Early Mature Stage: Long-chain n-alkanes, including **hexatriacontane**, are preserved.
- Peak to Late Mature Stage: As thermal maturity increases, the long carbon chains of molecules like **hexatriacontane** are "cracked" into smaller, lower molecular weight n-alkanes. This results in a shift of the n-alkane distribution towards the lighter end. Therefore, a low abundance of **hexatriacontane** in an otherwise terrestrial-sourced oil could indicate high thermal maturity.

Logical Relationship Diagram





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References

- 1. energy.novascotia.ca [energy.novascotia.ca]
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